

In-Depth Technical Guide: Fmoc-D-Arg(Mtr)-OH

Safety and Handling

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Compound of Interest

Compound Name: Fmoc-D-Arg(Mtr)-OH

CAS No.: 120075-24-3

Cat. No.: B557010

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Introduction

Fmoc-D-Arg(Mtr)-OH (N α -Fmoc-N ω -(4-methoxy-2,3,6-trimethylbenzenesulfonyl)-D-arginine) is a critical building block in solid-phase peptide synthesis (SPPS), particularly for the incorporation of D-arginine residues into peptide sequences. The inclusion of D-amino acids is a well-established strategy in medicinal chemistry to confer enhanced stability against enzymatic degradation, thereby improving the pharmacokinetic profiles of peptide-based therapeutics.[1][2] The Mtr (4-methoxy-2,3,6-trimethylbenzenesulfonyl) group serves as a moderately acid-labile protecting group for the guanidino function of the arginine side chain, preventing undesirable side reactions during peptide assembly. While effective, the unique chemical properties of **Fmoc-D-Arg(Mtr)-OH**, and the Mtr group in particular, necessitate a comprehensive understanding of its safe handling, storage, and application to ensure both personnel safety and the integrity of the synthetic process.

This guide provides an in-depth technical overview of **Fmoc-D-Arg(Mtr)-OH**, moving beyond a simple recitation of protocols to explain the underlying chemical principles and causality that inform best practices in a research and drug development setting.

Physicochemical Properties and Identification

A thorough understanding of the physicochemical properties of **Fmoc-D-Arg(Mtr)-OH** is fundamental to its safe and effective use.

Property	Value	Source
CAS Number	120075-24-3	[3][4][5][6][7]
Molecular Formula	C31H36N4O7S	[3][5][7]
Molecular Weight	608.69 g/mol	[3]
Appearance	White to off-white powder	[4]
Storage Temperature	2-8°C	[4]

Hazard Identification and Risk Assessment

Fmoc-D-Arg(Mtr)-OH is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[4]

The primary routes of exposure are inhalation of the powder, skin contact, and eye contact. While not classified as a combustible solid, appropriate handling procedures are necessary to mitigate the risks associated with its irritant properties.[4]

Causality of Hazards

The irritant nature of **Fmoc-D-Arg(Mtr)-OH** can be attributed to its chemical structure. The presence of the bulky, hydrophobic Fmoc and Mtr groups, combined with the acidic carboxyl group, can lead to localized irritation upon contact with mucous membranes and skin. Inhalation of fine powder can lead to irritation of the respiratory tract.

Safe Handling and Exposure Controls

A multi-layered approach to safety, encompassing engineering controls, personal protective equipment (PPE), and stringent hygiene practices, is essential when working with **Fmoc-D-Arg(Mtr)-OH**.

Engineering Controls

- **Ventilation:** All handling of the solid material should be conducted in a well-ventilated area. The use of a chemical fume hood or a powder containment hood is strongly recommended, especially when weighing or transferring the powder, to minimize the risk of inhalation.
- **Process Enclosures:** For larger-scale operations, the use of process enclosures or glove boxes can provide an additional layer of containment.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory to prevent direct contact with **Fmoc-D-Arg(Mtr)-OH**.

PPE Item	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects against accidental splashes and airborne powder.
Hand Protection	Nitrile gloves.	Provides a chemical-resistant barrier to prevent skin contact.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Necessary when handling the powder outside of a dedicated ventilation system to prevent inhalation of airborne particles. [4]
Protective Clothing	Laboratory coat.	Protects personal clothing from contamination.

Hygiene Practices

- Hand Washing: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[8]
- No Eating or Drinking: Eating, drinking, and smoking are strictly prohibited in areas where **Fmoc-D-Arg(Mtr)-OH** is handled.
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.

Storage and Stability

Proper storage of **Fmoc-D-Arg(Mtr)-OH** is crucial for maintaining its chemical integrity and ensuring its performance in peptide synthesis.

- Temperature: Store in a tightly sealed container in a refrigerator at 2-8°C.[4] Some suppliers recommend storage at -20°C for long-term stability.[9][10]
- Environment: Keep in a dry and dark place to protect from moisture and light, which can degrade the compound over time.[1]

- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent slow oxidation.

Spill and Disposal Procedures

In the event of a spill, the following steps should be taken:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Wearing appropriate PPE, carefully sweep up the spilled solid material, avoiding the generation of dust.
- Collect: Place the collected material into a sealed, labeled container for disposal.
- Clean: Clean the spill area with a suitable solvent (e.g., methanol or DMF) and then wash with soap and water.

Disposal of **Fmoc-D-Arg(Mtr)-OH** and any contaminated materials must be in accordance with local, state, and federal regulations for chemical waste.

First-Aid Measures

In case of accidental exposure, immediate action is critical.

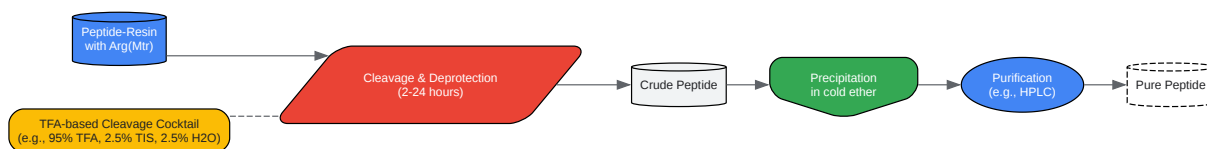
Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Application in Solid-Phase Peptide Synthesis: A Deeper Dive

The Mtr group, while effective, is known to be less acid-labile than other protecting groups for arginine, such as Pmc (2,2,5,7,8-pentamethylchroman-6-sulfonyl) and Pbf (2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl).^{[11][12][13]} This characteristic has important implications for the deprotection strategy.

Mtr Deprotection Workflow

The removal of the Mtr group typically requires extended treatment with strong acid, often trifluoroacetic acid (TFA), in the presence of scavengers to prevent side reactions.^[14]



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Caption: Workflow for Mtr group deprotection.

Key Considerations for Mtr Deprotection

- **Cleavage Time:** Complete removal of the Mtr group can take significantly longer than for Pbf or Pmc, sometimes requiring up to 24 hours, especially if multiple Arg(Mtr) residues are present in the peptide sequence.^{[12][15]}
- **Scavengers:** The choice of scavengers is critical. Cations generated during the cleavage of the Mtr group can lead to side reactions, particularly the sulfonation of tryptophan residues.^{[16][17]} A scavenger cocktail containing thioanisole or a mixture of thioanisole and thiocresol can help to suppress this side reaction.^[16] The use of triisopropylsilane (TIS) is also common.
- **Monitoring:** It is highly advisable to monitor the progress of the deprotection reaction by HPLC to determine the optimal cleavage time. This allows for a balance between complete deprotection and minimizing potential side reactions.^{[12][14]}
- **Alternative Cleavage Reagents:** For particularly difficult cases, alternative cleavage reagents such as trimethylsilyl bromide (TMSBr) in TFA have been shown to remove multiple Mtr groups more rapidly (e.g., within 15 minutes) and can suppress the formation of sulfonation by-products.

Experimental Protocol: Mtr Deprotection

This protocol is a general guideline and should be optimized for the specific peptide sequence.

- **Resin Preparation:** Swell the peptide-resin (containing the Arg(Mtr) residue) in dichloromethane (DCM) in a suitable reaction vessel.
- **Cleavage Cocktail Preparation:** Prepare a fresh cleavage cocktail. A common cocktail is 95% TFA, 2.5% water, and 2.5% triisopropylsilane (TIS). For peptides containing tryptophan, the addition of 1-2% thioanisole is recommended.
- **Cleavage Reaction:** Drain the DCM from the resin and add the cleavage cocktail (approximately 10 mL per gram of resin). Gently agitate the mixture at room temperature.
- **Monitoring:** After 2 hours, take a small aliquot of the cleavage mixture, precipitate the peptide in cold diethyl ether, and analyze the crude product by HPLC and mass spectrometry to assess the extent of deprotection.
- **Reaction Completion:** Continue the reaction, taking aliquots every 1-2 hours, until deprotection is complete.
- **Peptide Precipitation:** Filter the resin and collect the filtrate. Add the filtrate dropwise to a 10-fold excess of cold diethyl ether with stirring.
- **Isolation:** Collect the precipitated peptide by centrifugation, wash with cold diethyl ether, and dry under vacuum.

Conclusion

Fmoc-D-Arg(Mtr)-OH is a valuable reagent for the synthesis of enzymatically stable peptides. However, its successful and safe use hinges on a thorough understanding of its chemical properties, potential hazards, and the nuances of its application in SPPS. By implementing robust safety protocols, including appropriate engineering controls and PPE, and by carefully considering the deprotection strategy, researchers can effectively leverage the benefits of this important building block while ensuring a safe and productive laboratory environment.

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